

# A Comprehensive Technical Guide to the Solubility of Boc-D-Asp(OBzl)-OH

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## Compound of Interest

Compound Name: Boc-D-Asp(OBzl)-OH

Cat. No.: B2761181

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This technical guide provides an in-depth analysis of the solubility profile of N- $\alpha$ -tert-Butoxycarbonyl-D-aspartic acid  $\beta$ -benzyl ester (**Boc-D-Asp(OBzl)-OH**), a critical building block in solid-phase peptide synthesis (SPPS). Understanding the solubility of this reagent is paramount for optimizing reaction conditions, ensuring efficient coupling, and preventing aggregation, thereby improving the yield and purity of synthetic peptides.

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>6</sub>
Molecular Weight	323.34 g/mol
Appearance	White to off-white powder
CAS Number	51186-58-4

## Quantitative Solubility Profile

Precise quantitative solubility data for **Boc-D-Asp(OBzl)-OH** in a wide range of common organic solvents is not extensively documented in publicly available literature. However, based on manufacturer specifications and related compounds, the following table summarizes the

available information. It is important to note that solubility can be influenced by factors such as temperature, the specific lot of the compound, and the presence of impurities.

Solvent	Abbreviation	Solubility (mg/mL)	Notes
Dimethyl Sulfoxide	DMSO	100[1]	Requires sonication for dissolution.[1]
Dimethylformamide	DMF	Clearly Soluble*	A concentration of 1 mmole in 2 mL is reported as "clearly soluble".
Methanol	MeOH	Soluble**	The L-enantiomer is soluble at 10 mg/mL. Similar solubility is expected for the D-enantiomer.
Dichloromethane	DCM	Data Not Available	-
Tetrahydrofuran	THF	Data Not Available	-
Ethyl Acetate	EtOAc	Data Not Available	-
Acetonitrile	ACN	Data Not Available	-
Isopropanol	IPA	Data Not Available	-
Toluene	-	Data Not Available	-

\*A 2% solution of the L-enantiomer in DMF (20 mg/mL) has been reported, suggesting good solubility. \*\*A 1% solution of the L-enantiomer in methanol (10 mg/mL) has been reported.[2]

For complex formulations, a solubility of at least 2.5 mg/mL has been achieved in the following mixtures[1]:

- 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline
- 10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)

- 10% DMSO, 90% Corn Oil

Given the limited publicly available quantitative data, it is highly recommended that researchers determine the solubility of **Boc-D-Asp(OBzl)-OH** in their specific solvent systems experimentally.

## Experimental Protocol for Solubility Determination

The following is a general protocol for determining the thermodynamic solubility of **Boc-D-Asp(OBzl)-OH** in an organic solvent of interest.

Materials:

- **Boc-D-Asp(OBzl)-OH**
- Organic solvent of interest (e.g., DCM, THF, ACN)
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Thermostatic shaker
- Centrifuge
- Syringe filters (0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

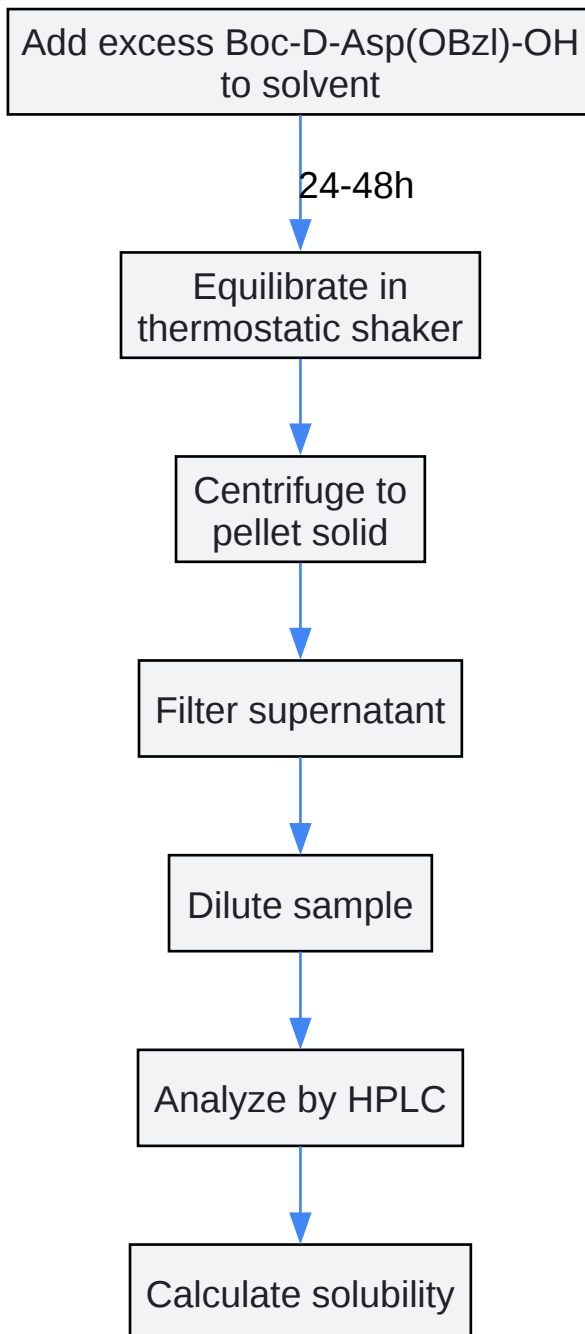
- Preparation of Saturated Solutions:
  - Add an excess amount of **Boc-D-Asp(OBzl)-OH** to a vial.

- Add a known volume of the organic solvent to the vial.
- Tightly cap the vial and vortex vigorously for 1-2 minutes.
- Place the vial in a thermostatic shaker at a constant temperature (e.g., 25 °C) and shake for 24-48 hours to ensure equilibrium is reached.
- Sample Preparation for Analysis:
  - After incubation, centrifuge the vial to pellet the undissolved solid.
  - Carefully withdraw a known volume of the supernatant using a pipette.
  - Filter the supernatant through a 0.22 µm syringe filter to remove any remaining solid particles.
  - Dilute the filtered supernatant with a known volume of the solvent to bring the concentration within the linear range of the HPLC calibration curve.
- HPLC Analysis:
  - Prepare a series of standard solutions of **Boc-D-Asp(OBzl)-OH** of known concentrations in the solvent.
  - Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
  - Inject the diluted sample of the saturated solution and determine its concentration from the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in the desired units (e.g., mg/mL or g/L).

## Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the solubility of **Boc-D-Asp(OBzl)-OH**.

#### Experimental Workflow for Solubility Determination



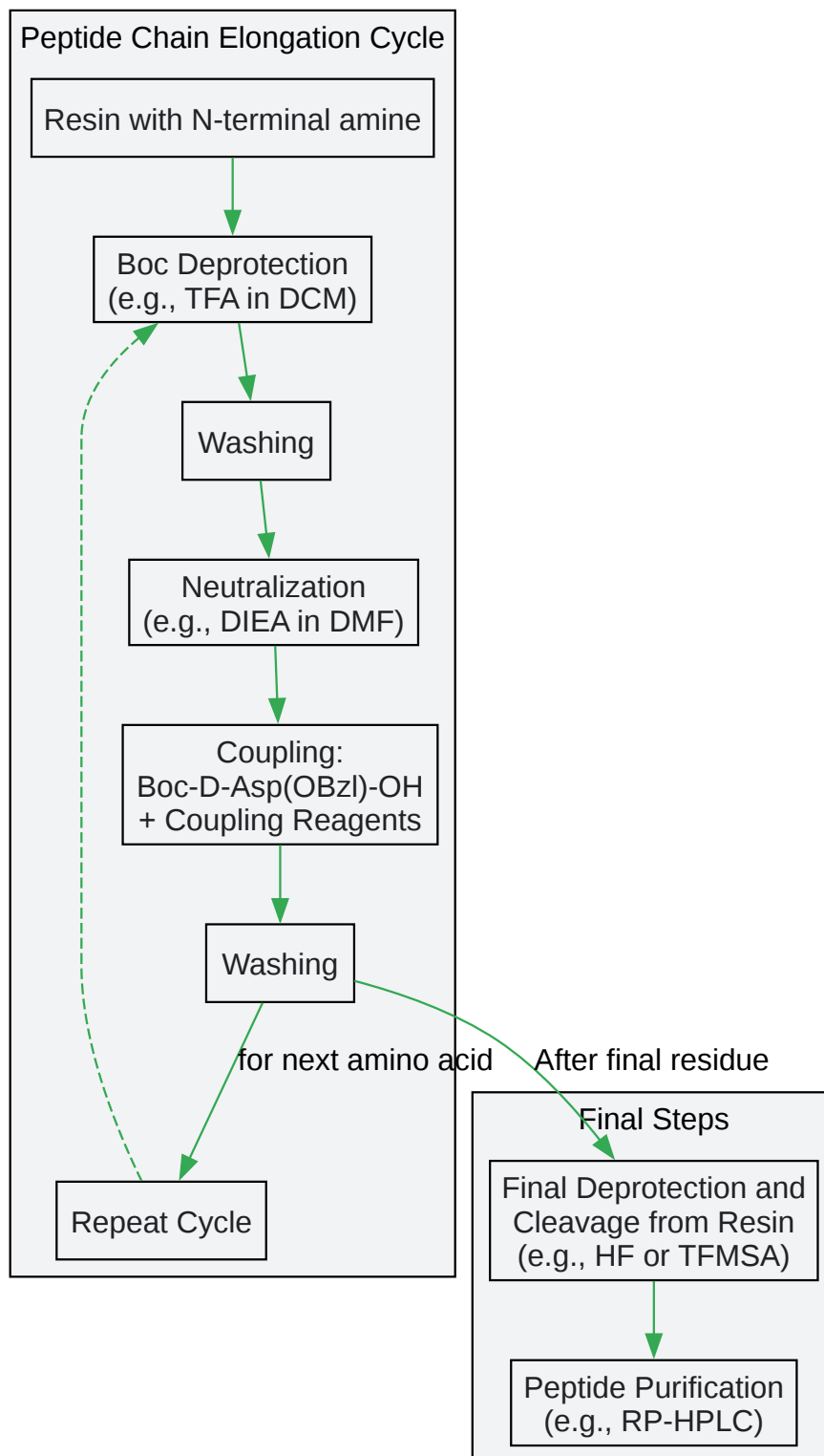
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Caption: Workflow for determining the solubility of **Boc-D-Asp(OBzl)-OH**.

## Role in Peptide Synthesis

**Boc-D-Asp(OBzl)-OH** is a standard building block for the incorporation of D-aspartic acid residues in Boc-based solid-phase peptide synthesis (SPPS). The workflow for its utilization in SPPS is outlined below.

## Workflow for Boc-D-Asp(OBzl)-OH in SPPS



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Caption: General workflow for the use of **Boc-D-Asp(OBzl)-OH** in SPPS.

This guide provides a foundational understanding of the solubility characteristics of **Boc-D-Asp(OBzl)-OH**. For critical applications, it is imperative to perform experimental validation of solubility in the specific solvent systems and conditions employed in your research.

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## References

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- 2. ADME Solubility Assay-BioDuro-Global CRDMO, Rooted in Science [bioduro.com]
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